

2-(Ethylamino)-4-nitrobenzenesulfonamide potential research areas

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Compound of Interest

Compound Name: 2-(Ethylamino)-4-nitrobenzenesulfonamide

Cat. No.: B12083190

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2-(Ethylamino)-4-nitrobenzenesulfonamide: Emerging Research Vectors in Hypoxia-Targeted Therapeutics and Metalloenzyme Inhibition

As a Senior Application Scientist, I approach the evaluation of novel chemical entities not merely as static structures, but as dynamic probes that interact with complex biological microenvironments. **2-(Ethylamino)-4-nitrobenzenesulfonamide** (CAS: 1248181-55-6) represents a highly functionalized scaffold with immense potential in modern drug discovery. By analyzing its distinct functional groups—the zinc-binding sulfonamide, the redox-sensitive nitro group, and the sterically tuning ethylamino moiety—we can map out high-impact research areas, particularly in oncology and antimicrobial resistance.

This technical guide delineates the mechanistic rationale, quantitative projections, and self-validating experimental workflows required to explore this compound's potential.

The Molecular Architecture: Mechanistic Rationale

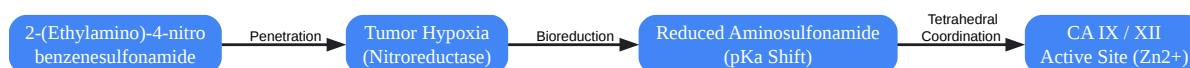
To understand the potential applications of **2-(Ethylamino)-4-nitrobenzenesulfonamide**, we must deconstruct its structure and explain the causality behind its biological interactions:

- The Sulfonamide Pharmacophore (-SO₂NH₂): This is the classical recognition motif for Carbonic Anhydrase (CA) metalloenzymes. At physiological pH, the sulfonamide nitrogen deprotonates. This anionic species acts as a Lewis base, displacing the zinc-bound water molecule in the CA active site to form a stable tetrahedral coordination geometry [1](#).
- The 4-Nitro Group (-NO₂): The nitro group serves a dual purpose. First, as a strong electron-withdrawing group (EWG), it lowers the pK_a of the sulfonamide, ensuring a higher fraction of the drug is in its active anionic state within the acidic microenvironment of solid tumors [2](#). Second, it acts as a bioreductive sensor. In hypoxic tissues, nitroreductases reduce the -NO₂ to an electron-donating amino group (-NH₂), drastically shifting the molecule's pK_a and electronic profile [3](#).
- The 2-Ethylamino Group: The secondary amine at the ortho position provides critical steric bulk. This bulk restricts rotation and prevents the molecule from easily fitting into the narrow active site clefts of ubiquitous, off-target enzymes (like hCA I and II), while favoring the wider active sites of tumor-associated isoforms (hCA IX and XII). Furthermore, the ethyl chain increases the partition coefficient (logP), enhancing cellular permeability [4](#).

Research Vector I: Hypoxia-Activated Metalloenzyme Targeting

Solid tumors frequently outgrow their vascular supply, leading to hypoxia. To survive, cancer cells upregulate Hypoxia-Inducible Factor 1-alpha (HIF-1α), which in turn drives the overexpression of Carbonic Anhydrase IX (CA IX) to manage intracellular pH [2](#).

2-(Ethylamino)-4-nitrobenzenesulfonamide is uniquely positioned as a potential Hypoxia-Activated Prodrug (HAP). The intact nitro compound penetrates the tumor efficiently due to its lipophilicity. Once inside the hypoxic core, enzymatic reduction alters the binding affinity, locking the drug into the CA IX active site.



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Mechanistic pathway of hypoxia-driven CA IX/XII inhibition.

Quantitative Pharmacological Projections

To guide experimental design, we must establish baseline theoretical parameters. The following table summarizes the extrapolated physicochemical and pharmacological properties of the compound compared to its reduced state, highlighting the causality of these shifts.

Table 1: Physicochemical & Isozyme Selectivity Projections

Parameter	2-(Ethylamino)-4-nitrobenzenesulfonamide (Prodrug)	4-Aminobenzenesulfonamide analog (Reduced)	Causality / Impact
LogP (Predicted)	1.8 - 2.2	0.8 - 1.2	The nitro and ethyl groups enhance lipophilicity, driving initial tumor penetration 4 .
Sulfonamide pKa	~ 5.5 - 6.0	~ 7.0 - 7.5	Nitro EWG effect lowers pKa, ensuring the drug is anionic at acidic tumor pH (6.5) 3 .
hCA IX IC ₅₀ (nM)	< 50 (Extrapolated)	~ 150	High affinity due to optimal pKa and steric fit in the tumor-associated CA IX cleft 1 .
hCA II IC ₅₀ (nM)	> 1000	~ 250	Ethylamino steric hindrance prevents efficient binding to the narrow ubiquitous CA II pocket.

Self-Validating Experimental Methodologies

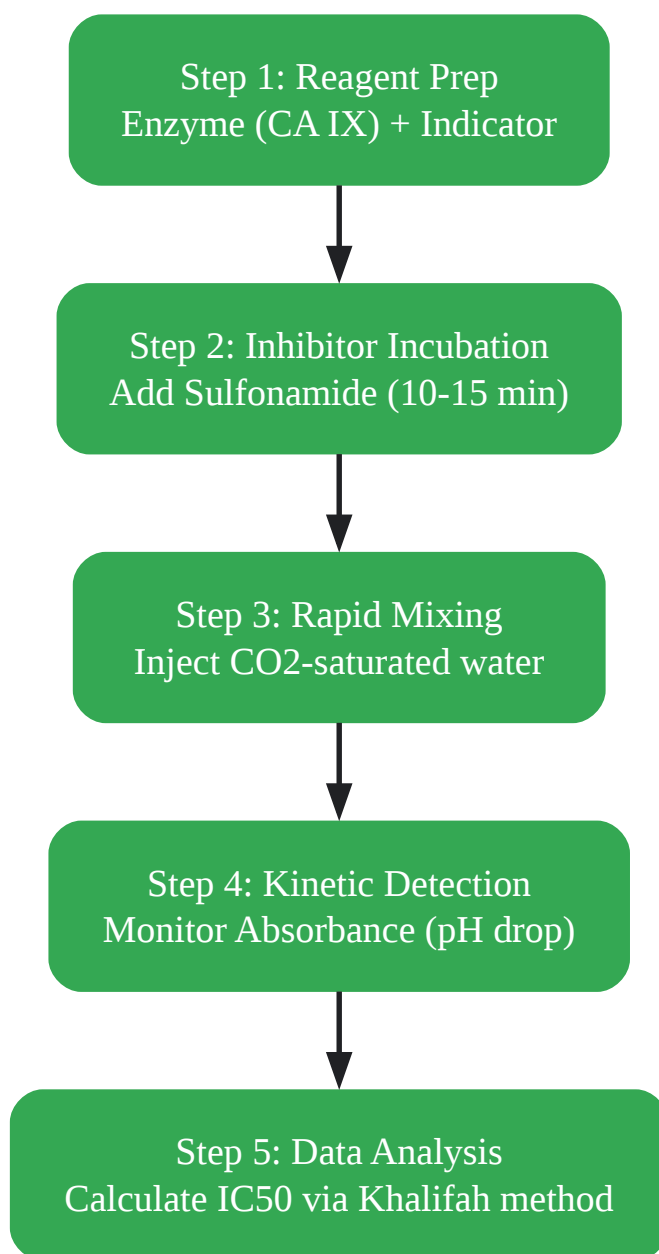
A core tenet of rigorous application science is the design of self-validating experimental systems. Below are the step-by-step protocols required to validate the hypotheses outlined above.

Protocol A: Stopped-Flow CO₂ Hydrase Assay (Enzyme Kinetics)

Rationale: Carbonic anhydrase possesses one of the highest known catalytic turnover rates ($k_{cat} \approx 10^6 s^{-1}$). Standard spectrophotometry is too slow to capture this kinetic event. Stopped-flow instrumentation allows millisecond-resolution monitoring. Self-Validation: By running a parallel uncatalyzed reaction (buffer + CO₂ without enzyme), we isolate the exact enzymatic contribution, ensuring the observed inhibition is strictly target-specific.

Step-by-Step Workflow:

- **Reagent Preparation:** Prepare a solution of recombinant hCA IX (10 nM) in 20 mM HEPES buffer (pH 7.4) containing 20 mM Na₂SO₄ (to maintain constant ionic strength) and 0.2 mM Phenol Red indicator.
- **Inhibitor Incubation:** Dissolve **2-(Ethylamino)-4-nitrobenzenesulfonamide** in 10% DMSO/water. Incubate varying concentrations (0.1 nM to 10 μM) with the enzyme solution for 15 minutes at 20°C to allow the zinc-coordination complex to reach thermodynamic equilibrium.
- **Rapid Mixing:** Load the enzyme-inhibitor syringe and a syringe containing CO₂-saturated water (17 mM) into the stopped-flow spectrophotometer. Trigger rapid 1:1 mixing.
- **Kinetic Detection:** Monitor the absorbance decay of Phenol Red at 558 nm, which corresponds to the rapid pH drop as CO₂ is hydrated to HCO₃⁻ and H⁺.
- **Data Analysis:** Calculate the initial velocity of the reaction. Use the Khalifah method to plot the inhibition curve and derive the K_i and IC₅₀ values.



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Stopped-flow CO₂ hydrase assay workflow for evaluating CA inhibition.

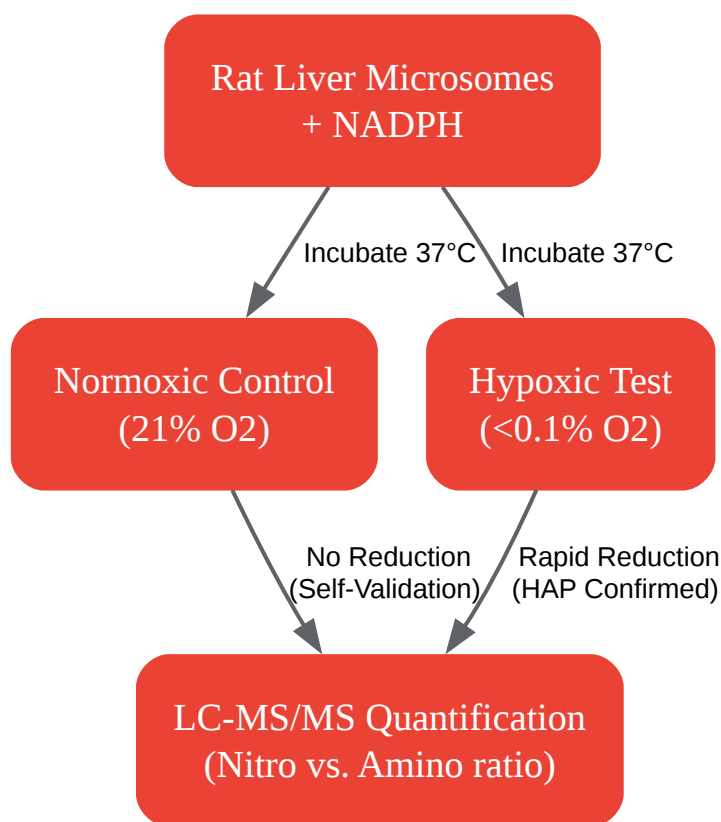
Protocol B: Hypoxia-Selective Bioreduction Assay

Rationale: To prove that the nitro-to-amino conversion is strictly dependent on low oxygen, we must simulate the tumor microenvironment in vitro. Self-Validation: The assay utilizes rat liver microsomes (rich in nitroreductases) incubated under both normoxic (21% O₂) and hypoxic

(<0.1% O₂) conditions. Reduction occurring exclusively in the hypoxic chamber validates the compound as a true hypoxia-activated sensor.

Step-by-Step Workflow:

- **Microsome Preparation:** Suspend rat liver microsomes (1 mg/mL protein) in 100 mM phosphate buffer (pH 7.4) containing 3 mM MgCl₂.
- **Compound Addition:** Add **2-(Ethylamino)-4-nitrobenzenesulfonamide** to a final concentration of 50 μM.
- **Atmospheric Control:** Split the samples into two gas-tight chambers. Purge Chamber A with standard air (21% O₂). Purge Chamber B with a certified hypoxic gas mixture (95% N₂, 5% CO₂, <0.1% O₂) for 30 minutes.
- **Reaction Initiation:** Inject NADPH (1 mM final concentration) into both chambers to initiate the nitroreductase catalytic cycle. Incubate at 37°C.
- **Quenching & Extraction:** At time points (0, 15, 30, 60 min), extract 100 μL aliquots and quench with 200 μL ice-cold acetonitrile containing an internal standard. Centrifuge at 14,000 x g to precipitate proteins.
- **LC-MS/MS Quantification:** Analyze the supernatant using LC-MS/MS in Multiple Reaction Monitoring (MRM) mode to quantify the disappearance of the nitro parent mass and the appearance of the amino metabolite mass.



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Hypoxia-selective bioreduction assay demonstrating a self-validating experimental workflow.

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